

physiological role of endogenous 14R(15S)-EET

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 14R(15S)-EET

Cat. No.: B1232904

[Get Quote](#)

An In-depth Technical Guide on the Physiological Role of Endogenous 14(R),15(S)-Epoxyeicosatrienoic Acid

Introduction

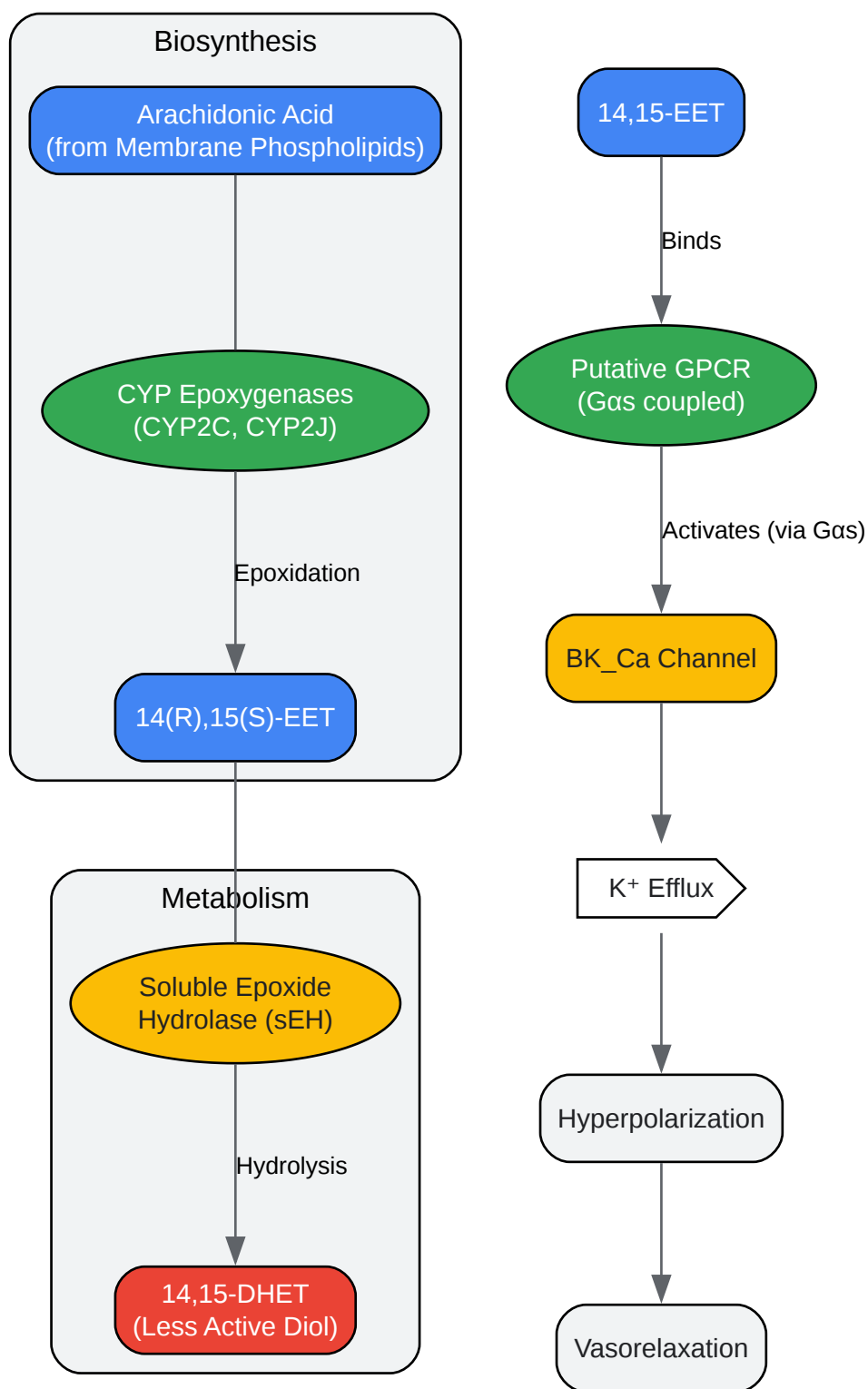
Endogenous 14(R),15(S)-epoxyeicosatrienoic acid (14(R),15(S)-EET) is a bioactive lipid mediator, or eicosanoid, synthesized from arachidonic acid by cytochrome P450 (CYP) epoxygenases, particularly enzymes from the CYP2C and CYP2J subfamilies.[1][2][3] As one of four regioisomers of EETs, 14,15-EET is often the most abundant form found in plasma, liver, and kidney tissues.[1][4] It functions as a critical autocrine and paracrine signaling molecule, exerting a wide range of effects primarily in the cardiovascular and renal systems.[1] The biological activity of 14,15-EET is terminated through rapid hydrolysis by the soluble epoxide hydrolase (sEH) enzyme, which converts it to the less active 14,15-dihydroxyeicosatrienoic acid (14,15-DHET).[1][4][5] This metabolic pathway is a key regulatory point, and the balance between CYP epoxygenase and sEH activity dictates the effective concentration and physiological impact of 14,15-EET.[3]

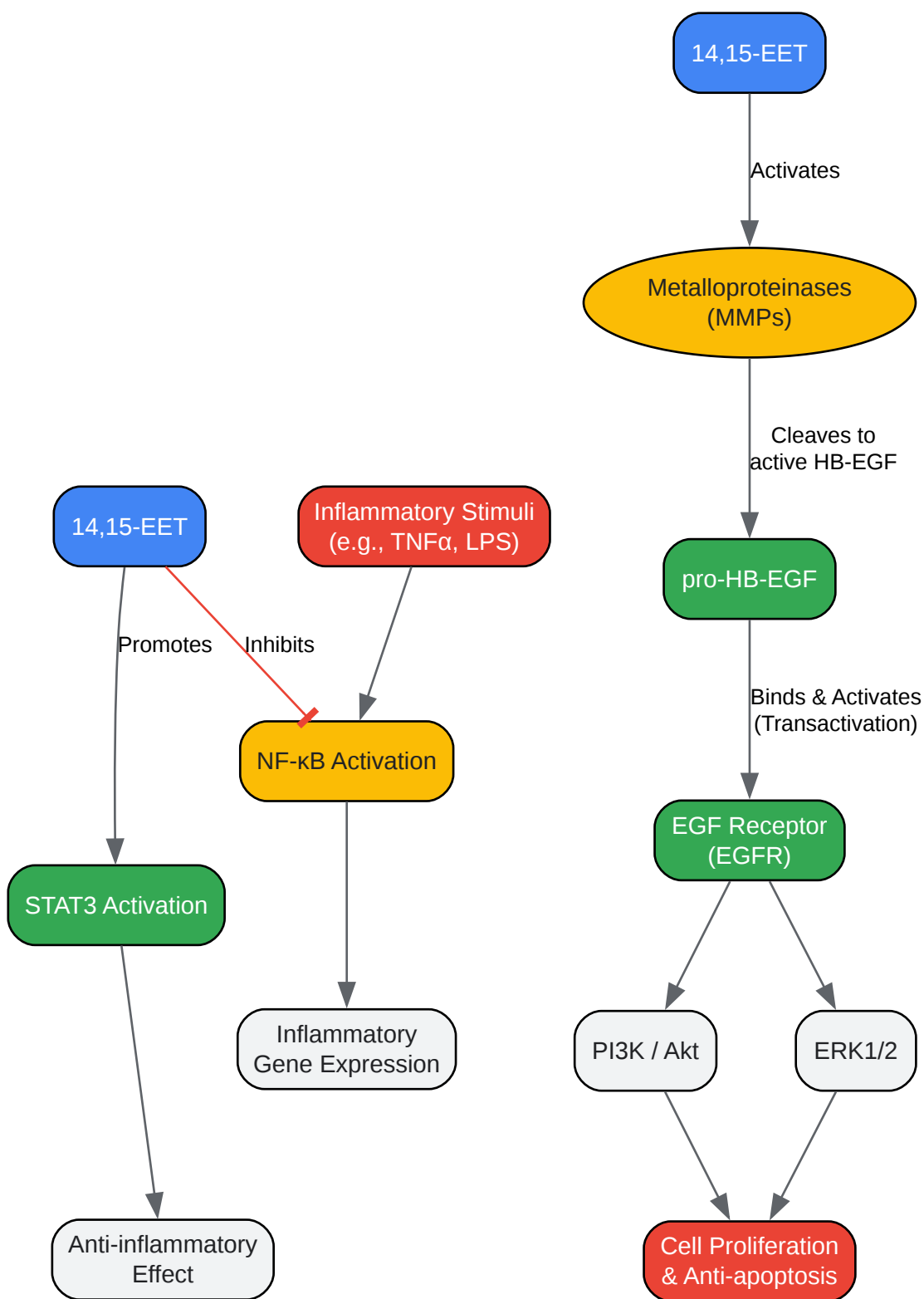
This guide provides a comprehensive overview of the physiological roles of 14(R),15(S)-EET, its signaling mechanisms, quantitative data from key studies, and relevant experimental protocols for researchers and drug development professionals.

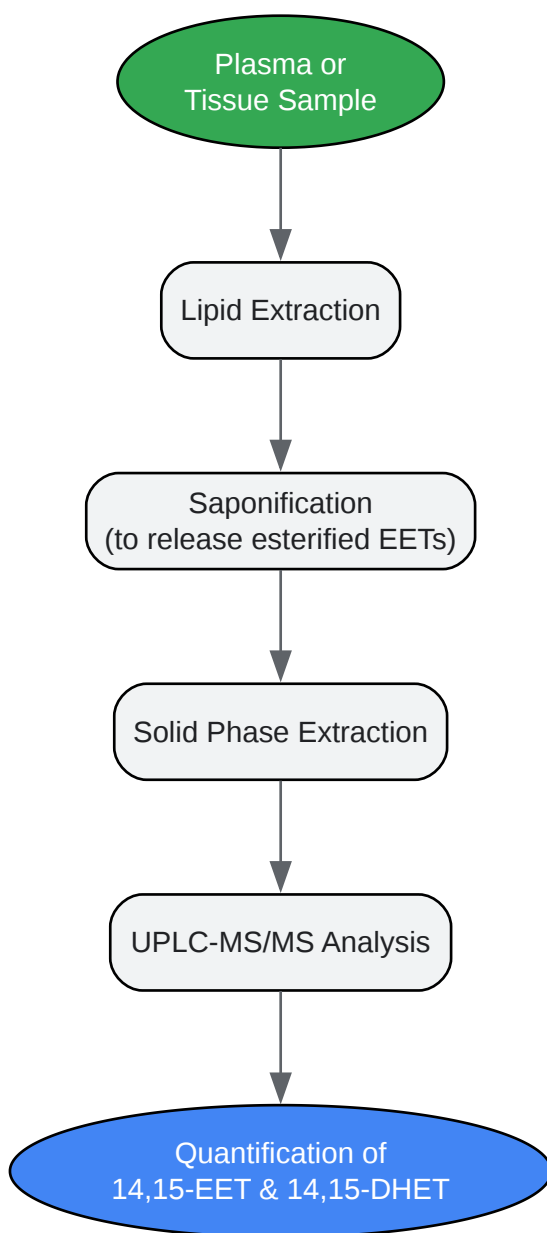
Biosynthesis and Metabolism

Arachidonic acid, released from cell membrane phospholipids, is metabolized by CYP epoxygenases (e.g., CYP2J2, CYP2C8, CYP2C9) to form four EET regioisomers: 5,6-EET, 8,9-EET, 11,12-EET, and 14,15-EET.[2][3][6] The 14,15-EET isomer is a preferred substrate for

soluble epoxide hydrolase (sEH), which catalyzes its conversion to 14,15-DHET.^{[1][7]} This conversion is generally considered an inactivation step, although 14,15-DHET has been shown to possess some biological activities, such as activating PPAR α .^[8]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. journals.physiology.org [journals.physiology.org]
- 2. The role of epoxyeicosatrienoic acids in the cardiovascular system - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Elevated 14,15- epoxyeicosatrienoic acid by increasing of cytochrome P450 2C8, 2C9 and 2J2 and decreasing of soluble epoxide hydrolase associated with aggressiveness of human breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Putative receptors and signaling pathways responsible for the biological actions of epoxyeicosatrienoic acids - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Anti-Inflammatory Effects of Epoxyeicosatrienoic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 6. EET signaling in cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Epoxides and Soluble Epoxide Hydrolase in Cardiovascular Physiology - PMC [pmc.ncbi.nlm.nih.gov]
- 8. journals.physiology.org [journals.physiology.org]
- To cite this document: BenchChem. [physiological role of endogenous 14R(15S)-EET]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232904#physiological-role-of-endogenous-14r-15s-eet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com